

Handling and storage recommendations for Diethyl Succinate

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Compound of Interest

Compound Name: Diethyl Succinate

Cat. No.: B104758

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Diethyl Succinate: Technical Support Center

This technical support center provides detailed guidance on the handling and storage of **Diethyl Succinate** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **Diethyl Succinate** and what are its common applications?

Diethyl Succinate is a colorless liquid with a fruity odor, chemically classified as the diethyl ester of succinic acid.^{[1][2]} It is utilized in various industrial and research applications, including:

- As a solvent in formulations.^{[1][3]}
- As a flavoring agent in the food and beverage industry.^{[1][3][4]}
- As a fragrance ingredient in cosmetics and cleaning products.^[1]
- As an intermediate in organic synthesis for pharmaceuticals and agrochemicals.^{[1][3]}
- In the production of polymers and as a plasticizer.^[3]

Q2: What are the primary hazards associated with **Diethyl Succinate**?

While **Diethyl Succinate** is not classified as a hazardous substance, it may cause mild skin and eye irritation upon contact.^[1] Inhalation of vapors may lead to respiratory irritation.^[1] It is a combustible liquid and its vapors can form explosive mixtures with air.^{[5][6]}

Q3: What personal protective equipment (PPE) should be worn when handling **Diethyl Succinate**?

To ensure safety, the following personal protective equipment is recommended:

- Eye Protection: Safety glasses with side-shields or chemical safety goggles.^[7]
- Hand Protection: Wear appropriate protective gloves.^{[5][7]}
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin exposure.^{[1][5]}
- Respiratory Protection: Under normal use with adequate ventilation, respiratory protection is not typically required.^[5] However, if ventilation is poor or exposure limits may be exceeded, a suitable respirator should be used.^{[1][6]}

Troubleshooting Guide

Problem: I have spilled a small amount of **Diethyl Succinate** in the lab. What is the correct cleanup procedure?

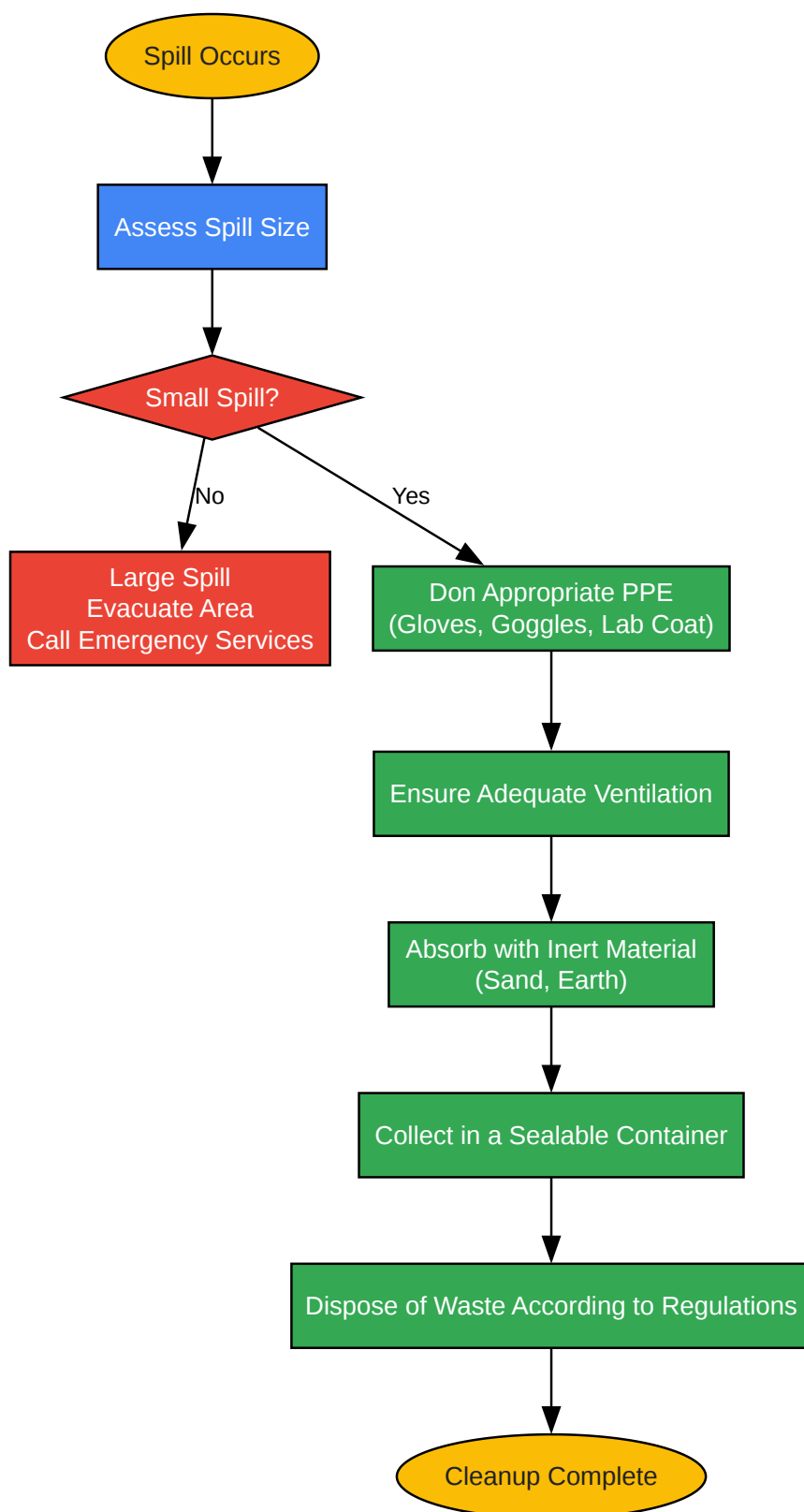
Solution:

For small spills, follow these steps:

- Ensure Proper Ventilation: Work in a well-ventilated area to avoid inhaling vapors.^{[1][8]}
- Wear Appropriate PPE: Put on safety goggles, gloves, and a lab coat.^[1]
- Absorb the Spill: Use an inert absorbent material such as sand, earth, or diatomite to contain and absorb the liquid.^{[1][9][10]}
- Collect the Waste: Carefully collect the absorbed material into a suitable, sealable container for disposal.^{[1][6]}

- Clean the Area: Decontaminate the spill area.
- Dispose of Waste: Dispose of the container and its contents in accordance with local, regional, and national regulations.[\[1\]](#)[\[8\]](#)

For a visual guide on handling a **Diethyl Succinate** spill, refer to the workflow diagram below.



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Caption: Diethyl Succinate Spill Response Workflow

Problem: The **Diethyl Succinate** in storage appears discolored. Is it still usable?

Solution:

Discoloration could indicate contamination or degradation. **Diethyl Succinate** is stable under normal conditions.^{[1][8]} However, it is incompatible with strong oxidizing agents, strong acids, and strong bases.^[1] Contact with these materials could cause it to degrade. It is recommended to not use the discolored substance and dispose of it according to proper chemical waste procedures.

Problem: I need to store **Diethyl Succinate** for long-term use. What are the ideal storage conditions?

Solution:

For optimal long-term storage and to maintain its quality, **Diethyl Succinate** should be stored under the following conditions:

- Container: Keep the container tightly closed.^{[1][6]}
- Location: Store in a cool, dry, and well-ventilated place.^{[1][6][8]}
- Incompatible Materials: Store away from strong oxidizing agents, strong acids, and bases.^[1]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.^[5]

Quantitative Data Summary

Property	Value	Reference
Physical State	Colorless liquid	[1]
Odor	Fruity	[1]
Molecular Formula	C8H14O4	[1]
Molecular Weight	174.20 g/mol	[1]
Boiling Point	215 - 218 °C	[1][6]
Melting Point	-20 °C	[2]
Flash Point	90 - 93 °C (closed cup)	[1][5]
Solubility	Slightly soluble in water; soluble in organic solvents	[1]

Hazard Information	Details	Reference
Skin Irritation	May cause mild skin irritation	[1]
Eye Irritation	May cause mild eye irritation	[1]
Inhalation	May cause respiratory irritation	[1]
Chronic Effects	Prolonged exposure may cause dermatitis or sensitization	[1]

Experimental Protocols

This section is not applicable as the request focuses on handling and storage recommendations rather than specific experimental procedures involving **Diethyl Succinate**. For information on the use of **Diethyl Succinate** in specific experimental protocols, please refer to relevant scientific literature and established laboratory procedures.

Incompatible Materials and Decomposition

Q4: What materials are incompatible with **Diethyl Succinate**?

Diethyl Succinate should not be stored or handled with the following materials:

- Strong oxidizing agents[1]
- Strong acids[1]
- Strong bases[1]
- Reducing agents[5]

Q5: What are the hazardous decomposition products of **Diethyl Succinate**?

Under fire conditions, **Diethyl Succinate** can decompose and emit toxic fumes of carbon oxides (carbon monoxide and carbon dioxide).[1][7] Under normal conditions of storage and use, hazardous decomposition products should not be produced.[8]

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